

Chitobiose Dihydrochloride: A Technical Deep Dive into the Bioactive Chitin Dimer

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Compound of Interest

Compound Name: *Chitobiose Dihydrochloride*

Cat. No.: *B1484440*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Chitobiose dihydrochloride, the dimer of β -1,4-linked glucosamine units, represents a fundamental building block of chitosan, the deacetylated form of chitin. As the most abundant aminopolysaccharide in nature, chitin and its derivatives have garnered significant interest for their diverse biological activities and potential therapeutic applications. This technical guide provides an in-depth exploration of **chitobiose dihydrochloride**, focusing on its chemical properties, biological functions, and the underlying molecular mechanisms. We present a compilation of quantitative data, detailed experimental protocols, and visual representations of key signaling pathways to serve as a comprehensive resource for researchers in the fields of drug discovery, functional foods, and biomaterials.

Chemical and Physical Properties

Chitobiose dihydrochloride is the salt form of chitobiose, which enhances its solubility in aqueous solutions. Its chemical structure consists of two glucose derivative units linked together.

Property	Value	Reference
Molecular Formula	$C_{12}H_{26}Cl_2N_2O_9$	[1] [2]
Molecular Weight	413.25 g/mol	[1] [2]
CAS Number	115350-24-8	[2]
Appearance	White to off-white powder	[2]
Solubility	Soluble in water	[2]

Biological Activities and Mechanisms of Action

Chitobiose dihydrochloride exhibits a range of biological activities, including antioxidant, anti-inflammatory, and prebiotic effects. These properties are attributed to its unique chemical structure and its ability to interact with various cellular targets and signaling pathways.

Antioxidant Activity

Chitobiose has demonstrated significant radical scavenging capabilities. The antioxidant activity is often attributed to the presence of amino groups in its structure, which can donate electrons to neutralize free radicals.

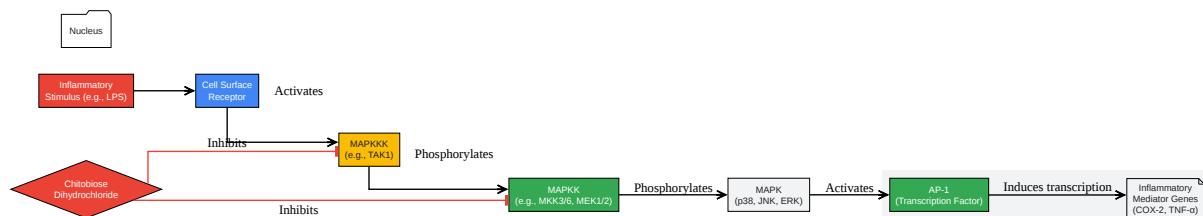
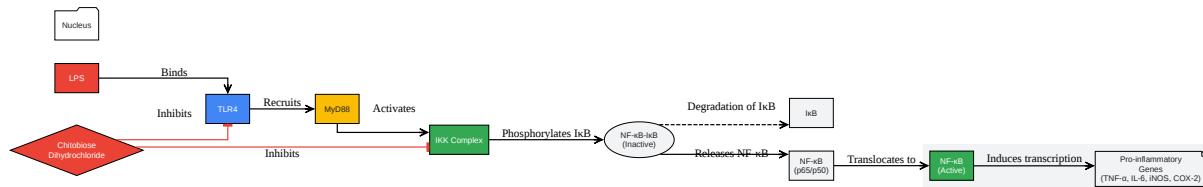
Table of Antioxidant Activity of Chitobiose

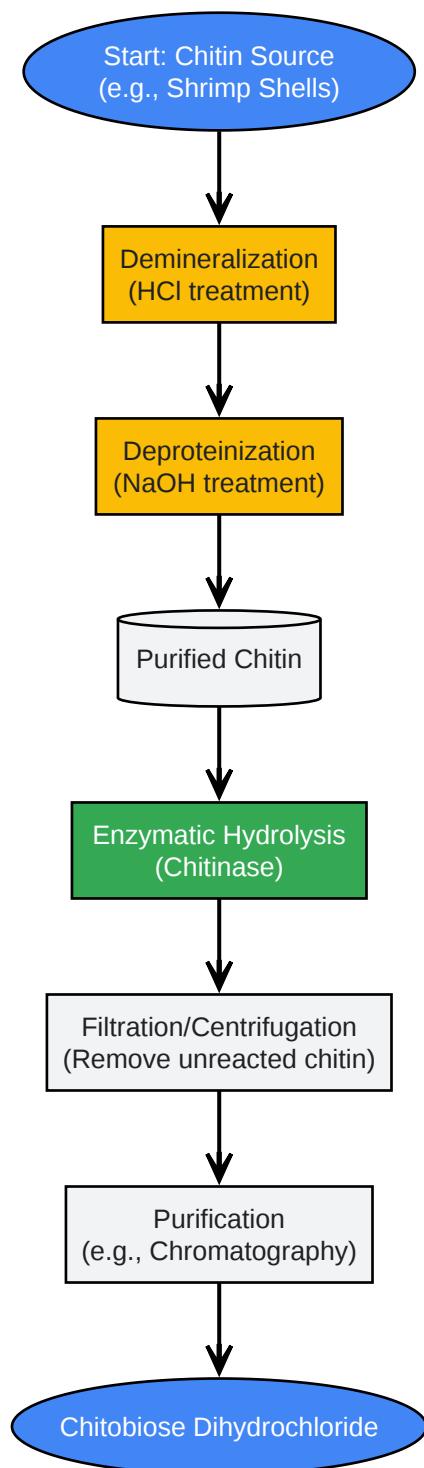
Assay	IC ₅₀ (µM)	Reference Compound	IC ₅₀ (µM)	Reference
Hydroxyl Radical Scavenging (ZnO photolysis)	30	Aminoguanidine	-	[3]
Pyridoxamine	-	[3]		
Trolox	-	[3]		
Hydroxyl Radical Scavenging (H ₂ O ₂ + Cu ²⁺)	18	Aminoguanidine	85	[3]
Pyridoxamine	10	[3]		
Trolox	95	[3]		

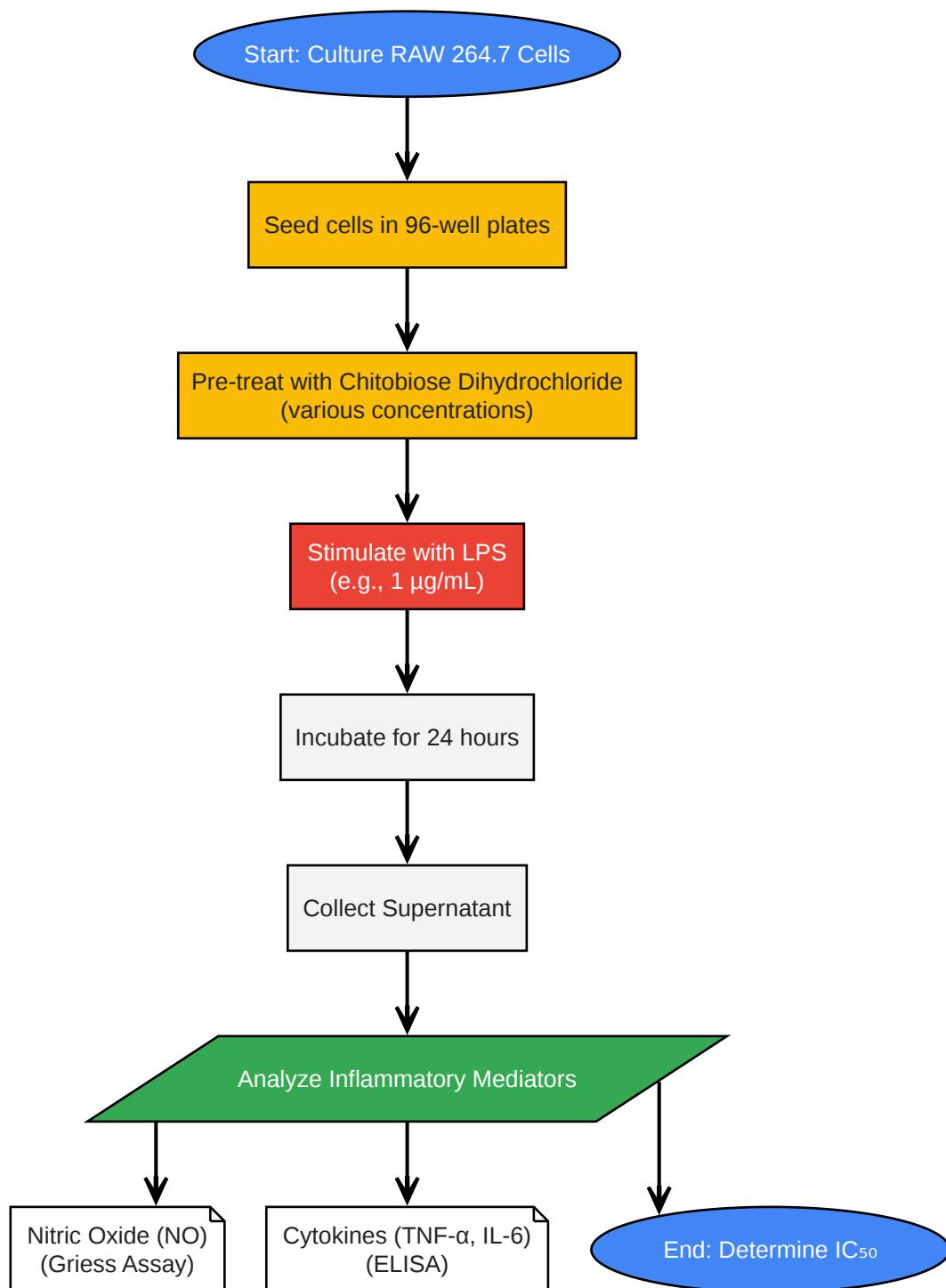
Anti-inflammatory Activity

Chitooligosaccharides, including chitobiose, have been shown to exert anti-inflammatory effects by modulating key signaling pathways such as the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways. This modulation leads to a reduction in the production of pro-inflammatory mediators.

Chitooligosaccharides can inhibit the activation of the NF-κB pathway, a central regulator of inflammation. By doing so, they suppress the transcription of genes encoding pro-inflammatory cytokines like TNF-α, IL-6, and IL-1β, as well as enzymes such as iNOS and COX-2 that produce inflammatory mediators.







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